

Desarrollo de un Ensayo Cromogénico para Medir la Actividad de la Estreptoquinasa

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Estreptoquinasa

Cat. No.: B3030402

[Get Quote](#)

Notas de Aplicación y Protocolos Detallados para Investigadores, Científicos y Profesionales del Desarrollo de Fármacos

Resumen

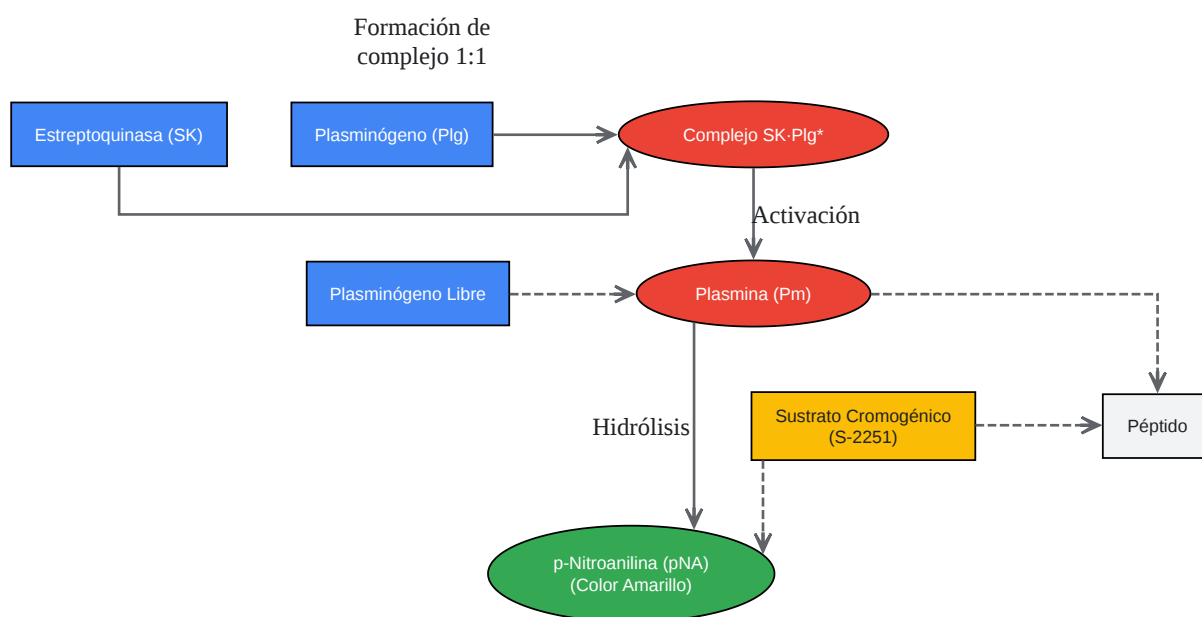
Este documento proporciona un protocolo detallado para la cuantificación de la actividad de la **estreptoquinasa** (SK) mediante un ensayo cromogénico. La **estreptoquinasa**, un agente trombolítico de gran importancia clínica, activa indirectamente el plasminógeno para convertirlo en plasmina, la cual a su vez degrada la fibrina en los coágulos sanguíneos. El método descrito aquí se basa en la hidrólisis de un sustrato cromogénico específico por la plasmina generada, liberando una molécula coloreada (p-nitroanilina) que puede ser cuantificada espectrofotométricamente. Este ensayo es una herramienta robusta, sensible y reproducible para la evaluación de la potencia de formulaciones farmacéuticas de **estreptoquinasa** y para la investigación de sus propiedades cinéticas.

Principio del Ensayo

La **estreptoquinasa** es una proteína que no posee actividad enzimática intrínseca.^[1] Su función se basa en la formación de un complejo estequiométrico 1:1 con el plasminógeno.^[1] Este complejo sufre un cambio conformacional que expone el sitio activo del plasminógeno, convirtiéndolo en un potente activador que puede catalizar la conversión de otras moléculas de plasminógeno en plasmina. La plasmina generada es una serina proteasa que hidroliza el sustrato cromogénico sintético, como el S-2251 (H-D-Valil-Leucil-Lisina-p-Nitroanilina), liberando p-nitroanilina (pNA). La cantidad de pNA liberada, que presenta un color amarillo, es

directamente proporcional a la actividad de la plasmina y, por ende, a la concentración de **estreptoquinasa** activa en la muestra. La absorbancia de la pNA se mide a 405 nm.

A continuación, se presenta un diagrama que ilustra la cascada de señalización del ensayo:



[Click to download full resolution via product page](#)

Cascada de activación del ensayo cromogénico de **estreptoquinasa**.

Materiales y Reactivos

- **Estreptoquinasa** (Estándar de referencia, ej. Estándar Internacional de la OMS, y muestras a analizar)
- Plasminógeno humano
- Sustrato cromogénico S-2251 (H-D-Val-Leu-Lys-pNA·2HCl)

- Tampón Tris-HCl (ej. 50 mM, pH 7.4)
- Albúmina de suero bovino (BSA)
- Ácido acético (ej. 50% v/v) para detener la reacción
- Microplacas de 96 pocillos de fondo plano
- Lector de microplacas con filtro de 405 nm
- Pipetas de precisión y puntas
- Agua destilada o deionizada

Protocolo Experimental

Este protocolo está optimizado para su realización en un formato de microplaca de 96 pocillos.

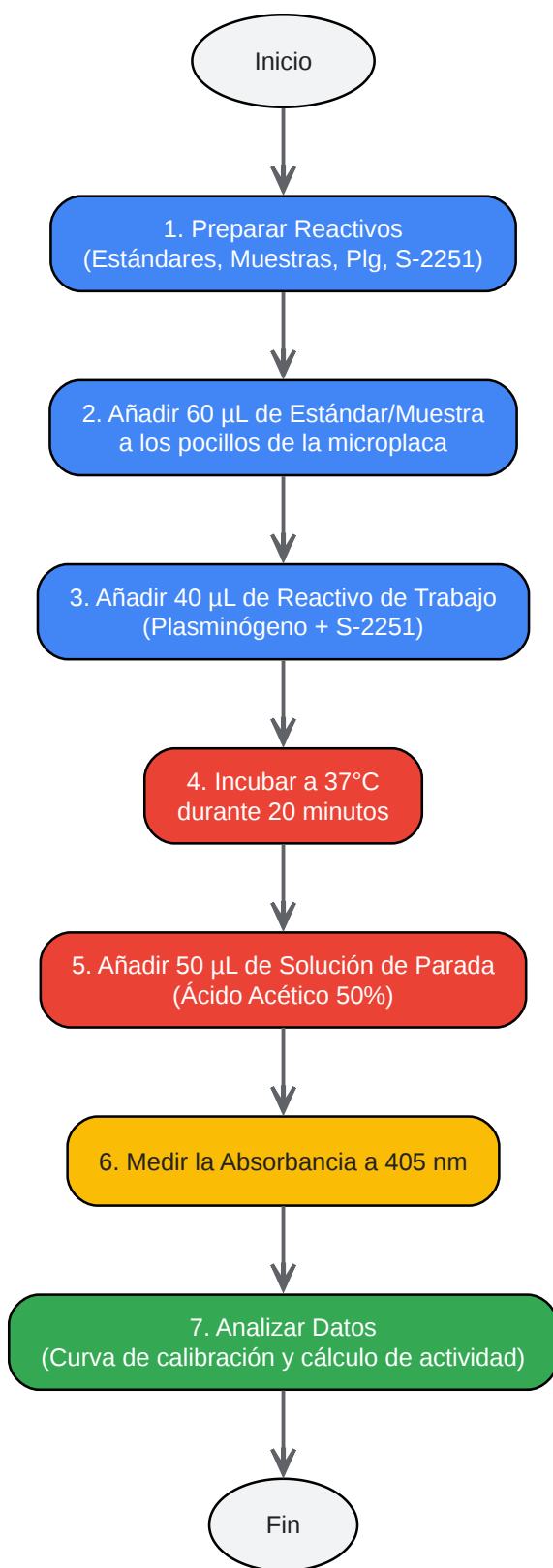
Preparación de Reactivos

- Tampón de Ensayo: Tampón Tris-HCl 50 mM, pH 7.4. Se puede suplementar con 0.1 M NaCl y 1 mg/mL de BSA para mejorar la estabilidad de las proteínas.[2]
- Solución de **Estreptoquinasa** Estándar: Reconstituir el estándar de referencia de **estreptoquinasa** en el tampón de ensayo para obtener una solución madre de concentración conocida (ej. 1000 UI/mL). A partir de esta, preparar diluciones seriadas para la curva de calibración en un rango de 0 a 40 UI/mL.[3][4]
- Preparación de las Muestras: Diluir las muestras de **estreptoquinasa** de concentración desconocida en el tampón de ensayo para que su actividad se encuentre dentro del rango de la curva de calibración.
- Solución de Plasminógeno: Preparar una solución de plasminógeno a una concentración de 1 mg/mL en el tampón de ensayo.[2]
- Solución de Sustrato Cromogénico (S-2251): Preparar una solución de S-2251 a una concentración de 3 mM en agua destilada.[2]

- Reactivo de Trabajo: Inmediatamente antes de su uso, preparar un reactivo de trabajo mezclando la solución de plasminógeno y la solución de S-2251. Por ejemplo, mezclar volúmenes iguales de ambas soluciones.^[4]
- Solución de Parada: Ácido acético al 50% (v/v) en agua destilada.

Procedimiento del Ensayo

El siguiente diagrama de flujo describe el protocolo experimental:



[Click to download full resolution via product page](#)

Flujo de trabajo del ensayo cromogénico para **estreptoquinasa**.

- **Dispensación de Estándares y Muestras:** Añadir 60 µL de cada dilución del estándar de **estreptoquinasa** y de las muestras diluidas a los pocillos correspondientes de la microplaca de 96 pocillos. Se recomienda realizar todas las mediciones por triplicado.
- **Inicio de la Reacción:** Añadir 40 µL del reactivo de trabajo (mezcla de plasminógeno y S-2251) a cada pocillo para iniciar la reacción.[2]
- **Incubación:** Incubar la placa a 37°C durante un tiempo predeterminado, por ejemplo, 20 minutos.[2] El tiempo de incubación puede optimizarse para asegurar que la reacción se encuentre en la fase lineal.
- **Detención de la Reacción:** Detener la reacción añadiendo 50 µL de la solución de parada (ácido acético al 50%) a cada pocillo.[2]
- **Medición:** Medir la absorbancia de cada pocillo a 405 nm utilizando un lector de microplacas.

Presentación de Datos y Cálculos

Curva de Calibración

Construir una curva de calibración representando la absorbancia a 405 nm (eje Y) frente a la concentración de **estreptoquinasa** (UI/mL) de los estándares (eje X). La relación debería ser lineal dentro del rango de concentración seleccionado. Realizar una regresión lineal para obtener la ecuación de la recta ($y = mx + c$) y el coeficiente de correlación (r^2), que debería ser ≥ 0.99 .

Cálculo de la Actividad de la Estreptoquinasa

Utilizando la ecuación de la recta obtenida de la curva de calibración, calcular la concentración de **estreptoquinasa** en las muestras desconocidas. No olvidar tener en cuenta el factor de dilución aplicado a las muestras.

Actividad (UI/mL) = (Absorbancia de la muestra - Intercepto) / Pendiente x Factor de Dilución

Tablas de Datos Cuantitativos

A continuación, se presentan tablas con datos representativos y rangos recomendados para la ejecución del ensayo.

Tabla 1: Concentraciones de Reactivos Recomendadas

Reactivo	Concentración Final en la Mezcla de Reacción	Rango Típico
Estreptoquinasa	0 - 40 UI/mL	2.5 - 40 UI/mL[3]
Plasminógeno	~0.4 mg/mL	0.1 - 1 mg/mL[2][5]
S-2251	~1.2 mM	0.6 - 3 mM[2][5]
Tampón Tris-HCl	50 mM, pH 7.4	pH 7.4 - 8.0[3]

Tabla 2: Parámetros del Ensayo y Resultados Esperados

Parámetro	Valor Típico	Notas
Longitud de Onda	405 nm	Máximo de absorbancia de la p-nitroanilina.
Temperatura de Incubación	37 °C	Temperatura óptima para la actividad enzimática.[3]
Tiempo de Incubación	20 minutos	Puede requerir optimización (15-30 min).[2]
Límite de Detección (LOD)	~1.10 UI/mL[3]	La menor concentración detectable con fiabilidad.
Límite de Cuantificación (LOQ)	~2.50 UI/mL[3]	La menor concentración medible con precisión.
Rango Lineal	2.5 - 40 UI/mL[3]	Rango en el que la absorbancia es proporcional a la concentración.
Coeficiente de Correlación (r^2)	≥ 0.99	Indica una buena linealidad de la curva de calibración.[3]

Consideraciones Adicionales y Solución de Problemas

- **Estabilidad de los Reactivos:** Las soluciones de plasminógeno y S-2251 deben prepararse frescas o almacenarse adecuadamente (congeladas en alícuotas) para evitar la degradación.
- **Controles:** Incluir siempre un blanco (sin **estreptoquinasa**) para corregir la absorbancia de fondo debida a la hidrólisis espontánea del sustrato.
- **Precisión:** Utilizar pipetas calibradas y una técnica de pipeteo cuidadosa para minimizar la variabilidad entre pocillos.
- **Absorbancias Altas:** Si las absorbancias de las muestras son superiores al punto más alto de la curva de calibración, diluir las muestras y repetir el ensayo.
- **Baja Sensibilidad:** Si las absorbancias son bajas, se puede aumentar el tiempo de incubación, asegurándose de que la reacción para el estándar más alto permanezca en la fase lineal.

Este protocolo proporciona una base sólida para el desarrollo y la implementación de un ensayo cromogénico para la **estreptoquinasa**. Se recomienda la validación del método según las directrices pertinentes para asegurar su idoneidad para el propósito previsto.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.who.int [cdn.who.int]
- 2. Biological Activity Analysis of Native and Recombinant Streptokinase Using Clot Lysis and Chromogenic Substrate Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 3. omicsonline.org [omicsonline.org]

- 4. endotell.ch [endotell.ch]
- 5. scielo.br [scielo.br]
- To cite this document: BenchChem. [Desarrollo de un Ensayo Cromogénico para Medir la Actividad de la Estreptoquinasa]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030402#desarrollo-de-un-ensayo-cromog-nico-para-medir-la-actividad-de-la-estreptoquinasa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com